

A Comprehensive Technical Guide to the Physicochemical Properties of Methyl Methacrylate (MMA) Monomer

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Compound of Interest

Compound Name: Methyl methacrylate

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This in-depth technical guide provides a thorough examination of the core physicochemical properties of **methyl methacrylate** (MMA) monomer. The following sections detail these properties, present them in easily comparable tables, and outline the experimental protocols for their determination, offering a critical resource for laboratory and research applications.

Core Physicochemical Properties

Methyl methacrylate ($\text{CH}_2=\text{C}(\text{CH}_3)\text{COOCH}_3$) is a volatile, colorless liquid with a characteristic acrid, fruity odor.^[1] It is the methyl ester of methacrylic acid and serves as a crucial monomer in the production of poly(**methyl methacrylate**) (PMMA) and other acrylic polymers.^{[2][3][4]} A comprehensive understanding of its physicochemical properties is essential for its safe handling, application in research, and development of new materials.

General and Physical Properties

This section outlines the fundamental physical and general properties of MMA. These characteristics are foundational for its handling, storage, and use in various experimental and industrial settings.

Property	Value	References
Molecular Formula	C ₅ H ₈ O ₂	[5][6][7][8]
Molecular Weight	100.12 g/mol	[1][6][7][8][9][10][11]
Appearance	Colorless, transparent liquid	[2][5][9][12]
Odor	Acrid, fruity	[1][8]
Density	0.936 - 0.948 g/cm ³ at 20-25 °C	[3][5][8][10][11][13][14][15][16]
Boiling Point	100-101 °C (212-213.8 °F) at 760 mmHg	[2][3][4][5][6][8][10][11][14][15][17][18][19][20]
Melting Point	-48 °C (-54.4 °F)	[2][4][6][8][9][10][11][14][15][16][17][18][19][21]
Refractive Index (n ²⁰ /D)	1.414	[9][11][18][19]

Thermodynamic and Safety Properties

The thermodynamic and safety parameters of MMA are critical for ensuring safe laboratory practices and for understanding its behavior under varying temperature and pressure conditions.

Property	Value	References
Vapor Pressure	29 - 40 mmHg at 20-25.5 °C	[1][11][13][16][17][18][21][22]
Vapor Density	3.45 - 3.5 (vs air)	[11][17][18]
Viscosity	~0.56 cP at 20 °C	[16]
Flash Point	8 - 11 °C (46.4 - 50 °F) (closed cup)	[6][8][16][17][19][21][22]
Autoignition Temperature	421 - 430 °C (790 - 815 °F)	[11][15][17][21]
Explosive Limits in Air	2.1% - 12.5% by volume	[10][11][15][17][21]
Heat of Polymerization	-5.78 x 10 ⁵ J/kg	[10]

Solubility Profile

The solubility of MMA in various solvents is a key factor in its application in coatings, adhesives, and as a reaction medium.

Solvent	Solubility	References
Water	Slightly soluble (~1.5 g/100 mL at 20 °C)	[1] [2] [5] [8] [9] [12] [16] [17] [23]
Organic Solvents	Miscible with most organic solvents, including ethanol, ether, acetone, benzene, chloroform, methyl ethyl ketone, and tetrahydrofuran.	[2] [5] [9] [12] [16]

Experimental Protocols for Key Physicochemical Properties

Accurate determination of the physicochemical properties of MMA relies on standardized experimental procedures. The following sections detail the methodologies for several key properties, referencing established standards from organizations such as ASTM and OECD.

Determination of Boiling Point

Methodology: Based on OECD Guideline 103 and ASTM D1078.

- Apparatus: A distillation flask, condenser, calibrated thermometer, and a heat source are required.
- Procedure:
 - A measured volume of the MMA sample is placed in the distillation flask along with boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the vapor temperature.

- The sample is heated, and the temperature is recorded when the first drop of distillate falls from the condenser (initial boiling point).
- Heating is continued, and the temperature is observed throughout the distillation process. The boiling range can also be recorded.
- Data Analysis: The observed boiling point is corrected to standard atmospheric pressure.

Determination of Density

Methodology: A standard method involves the use of a pycnometer.

- Apparatus: A calibrated pycnometer of a known volume, a balance, and a constant-temperature bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the MMA sample, taking care to avoid air bubbles, and placed in the constant-temperature bath until thermal equilibrium is reached.
 - The pycnometer is removed, cleaned, and weighed again.
- Data Analysis: The density is calculated by dividing the mass of the MMA sample by the known volume of the pycnometer.

Determination of Viscosity

Methodology: Based on OECD Guideline 114 and ISO 3104, using a capillary viscometer.

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type), a constant-temperature bath, and a stopwatch.
- Procedure:
 - The viscometer is filled with the MMA sample and placed vertically in the constant-temperature bath.

- The sample is allowed to reach thermal equilibrium.
- The time taken for the liquid to flow between two marked points on the viscometer is measured.
- Data Analysis: The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the MMA at the same temperature.

Determination of Refractive Index

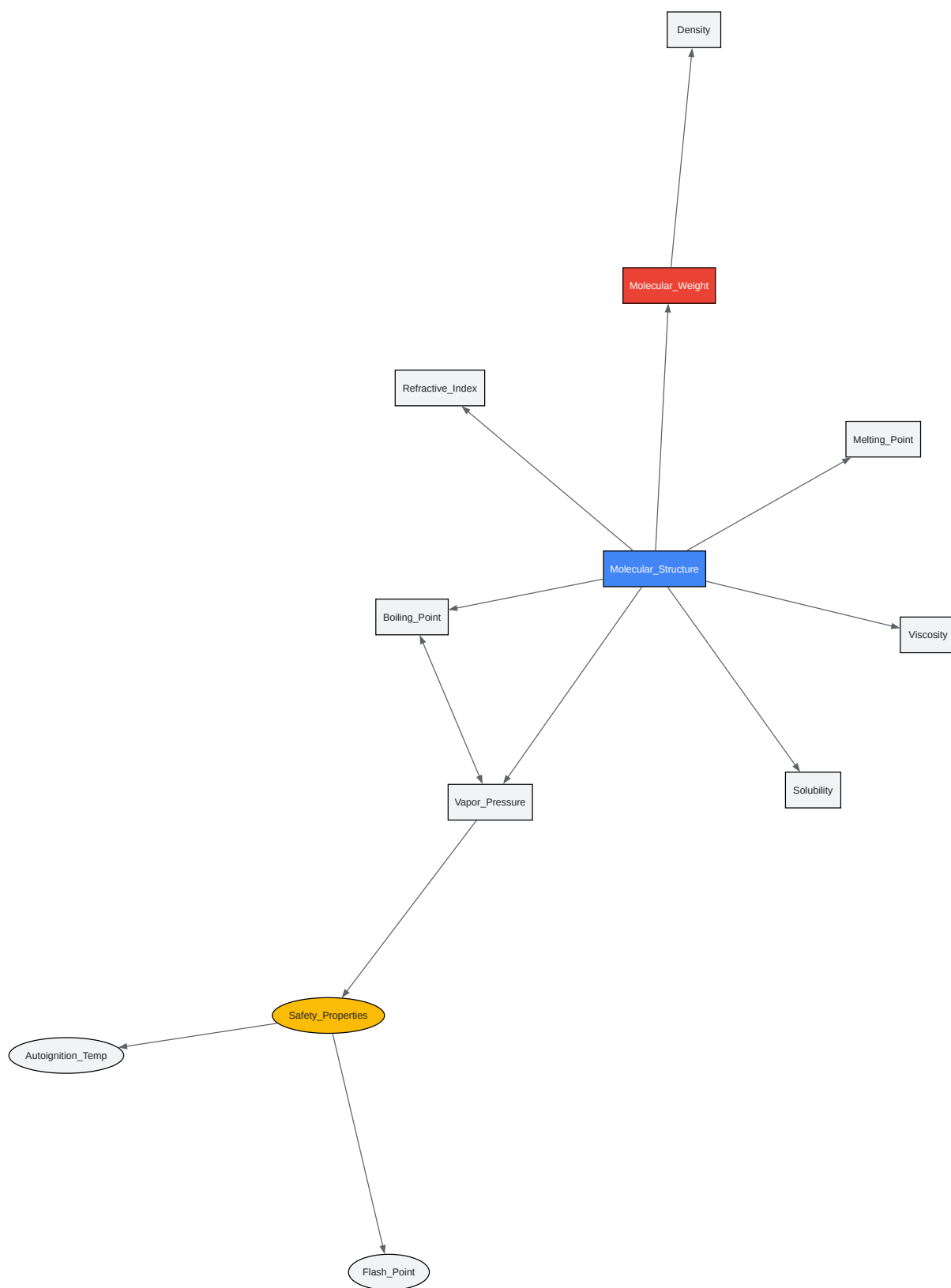
Methodology: Based on ASTM D1218, using a refractometer.

- Apparatus: A calibrated refractometer (e.g., an Abbe refractometer) with a light source and a constant-temperature circulator.
- Procedure:
 - The prisms of the refractometer are cleaned and a few drops of the MMA sample are applied.
 - The prisms are closed and the sample is allowed to reach the desired temperature.
 - The light source is adjusted, and the refractometer is focused to obtain a sharp borderline between the light and dark fields.
 - The refractive index is read from the scale.
- Data Analysis: The reading is recorded along with the measurement temperature.

Visualizing Relationships and Workflows

Interrelation of Physicochemical Properties

The physicochemical properties of a substance are interconnected. For instance, vapor pressure is highly dependent on temperature, and viscosity is also temperature-sensitive. The following diagram illustrates some of these key relationships for **methyl methacrylate**.

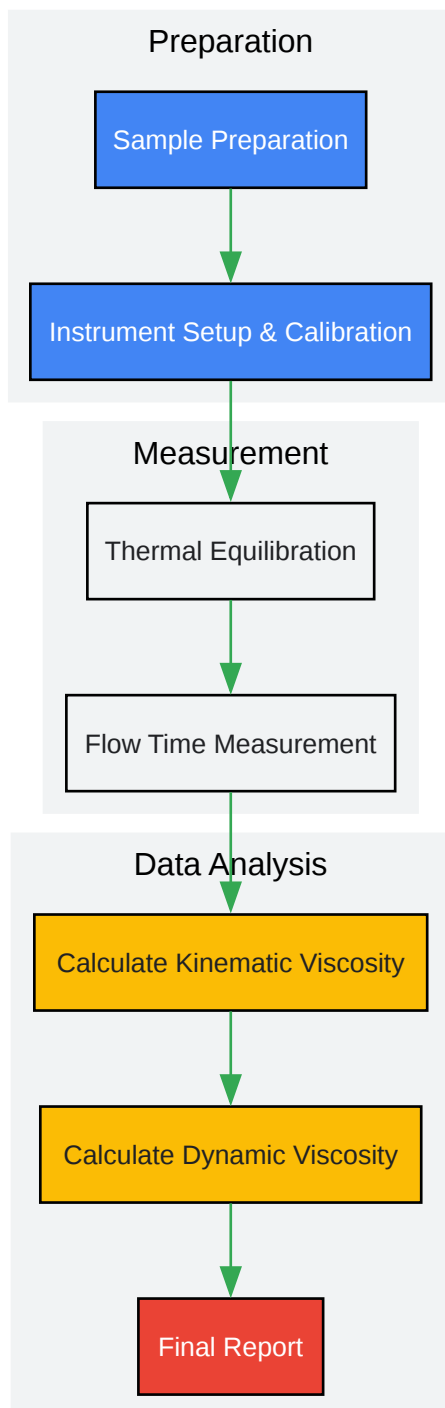


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Caption: Interrelationships of MMA's physicochemical properties.

Experimental Workflow for Viscosity Determination

The determination of viscosity follows a structured experimental workflow to ensure accuracy and reproducibility. The diagram below outlines the key steps involved in this process.



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Caption: Workflow for determining the viscosity of MMA.

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